

Application Note: Quantification of Apoptosis Induced by ST 689 Using Annexin V Staining

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Compound of Interest

Compound Name: ST 689
CAS No.: 150679-43-9
Cat. No.: B1176163

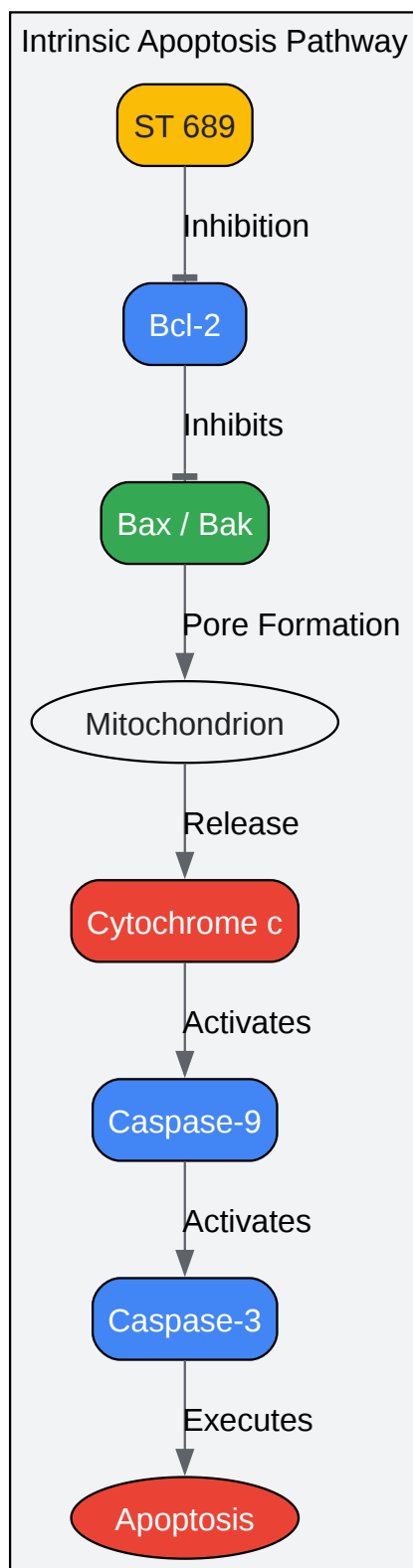
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Introduction **ST 689** is a novel small molecule inhibitor targeting the anti-apoptotic protein Bcl-2. By binding to the BH3 domain of Bcl-2, **ST 689** disrupts the interaction between Bcl-2 and pro-apoptotic proteins like Bax and Bak. This disruption leads to the oligomerization of Bax/Bak at the mitochondrial outer membrane, resulting in the release of cytochrome c and the subsequent activation of the caspase cascade, ultimately culminating in apoptosis. This application note provides a detailed protocol for detecting and quantifying apoptosis induced by **ST 689** in cancer cell lines using an Annexin V-FITC/Propidium Iodide (PI) assay.

One of the early hallmarks of apoptosis is the translocation of phosphatidylserine (PS) from the inner to the outer leaflet of the plasma membrane. Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be used to identify apoptotic cells. When conjugated with a fluorophore such as FITC, Annexin V can be detected by flow cytometry. Propidium Iodide (PI) is a fluorescent nucleic acid binding dye that is impermeant to live cells and early apoptotic cells with intact membranes. PI is used to identify late apoptotic or necrotic cells, which have lost membrane integrity.

Mechanism of Action: ST 689-Induced Apoptosis

ST 689 selectively inhibits the anti-apoptotic protein Bcl-2, a key regulator of the intrinsic apoptosis pathway. This inhibition triggers a cascade of events leading to programmed cell death.



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Caption: **ST 689** inhibits Bcl-2, leading to apoptosis.

Experimental Protocol: Annexin V/PI Apoptosis Assay

This protocol details the steps for treating a cancer cell line (e.g., HeLa) with **ST 689** and subsequent analysis of apoptosis using flow cytometry.

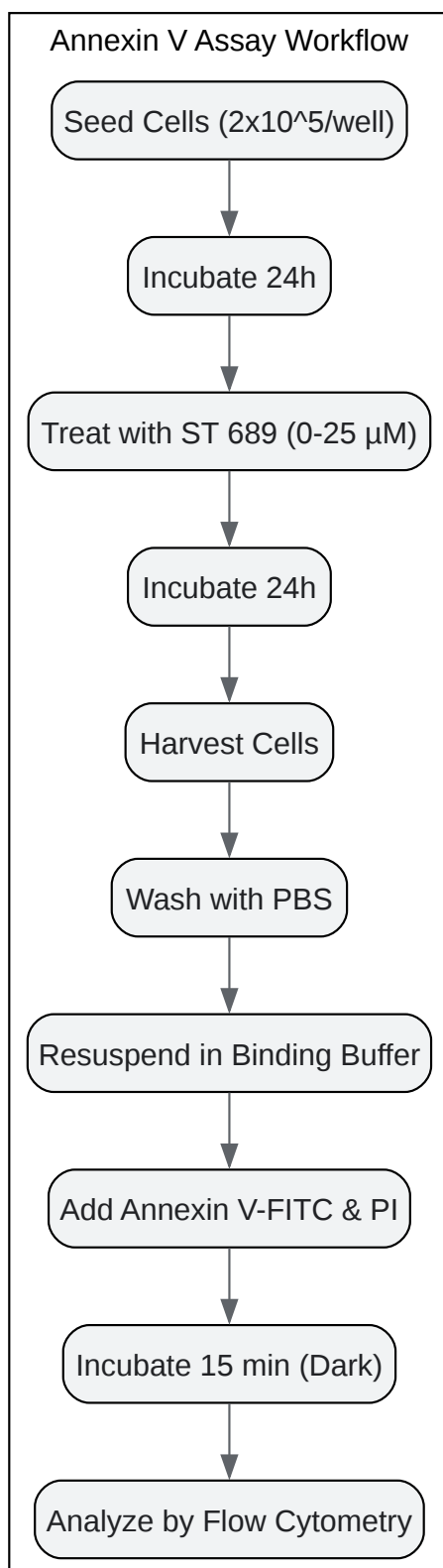
Materials:

- HeLa cells
- DMEM with 10% FBS and 1% Penicillin-Streptomycin
- **ST 689** (dissolved in DMSO)
- 6-well plates
- Annexin V-FITC/PI Apoptosis Detection Kit
- 1X Binding Buffer
- Phosphate Buffered Saline (PBS)
- Flow cytometer

Procedure:

- Cell Seeding:
 - Seed HeLa cells in 6-well plates at a density of 2×10^5 cells/well.
 - Incubate at 37°C in a 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of **ST 689** in complete culture medium (e.g., 0, 1, 5, 10, 25 µM). Ensure the final DMSO concentration is less than 0.1% in all wells.

- Remove the old medium from the wells and add 2 mL of the medium containing the respective concentrations of **ST 689**.
- Incubate the plates for 24 hours at 37°C in a 5% CO₂ incubator.
- Cell Harvesting and Staining:
 - Collect both adherent and floating cells. For adherent cells, wash with PBS and detach using trypsin.
 - Centrifuge the cell suspension at 300 x g for 5 minutes.
 - Discard the supernatant and wash the cell pellet twice with cold PBS.
 - Resuspend the cells in 100 µL of 1X Binding Buffer.
 - Add 5 µL of Annexin V-FITC and 5 µL of PI to the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
 - Add 400 µL of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the stained cells immediately by flow cytometry.
 - Set up the flow cytometer to detect FITC (FL1 channel) and PI (FL2 or FL3 channel).
 - Collect at least 10,000 events per sample.
 - Create a quadrant plot to distinguish between:
 - Q1 (Annexin V- / PI-): Live cells
 - Q2 (Annexin V+ / PI-): Early apoptotic cells
 - Q3 (Annexin V+ / PI+): Late apoptotic/necrotic cells
 - Q4 (Annexin V- / PI+): Necrotic cells



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Caption: Experimental workflow for the Annexin V assay.

Data Presentation: Dose-Dependent Effects of ST 689

The following table summarizes the quantitative data obtained from flow cytometry analysis of HeLa cells treated with varying concentrations of **ST 689** for 24 hours. The data represents the percentage of cells in each quadrant.

ST 689 Conc. (μM)	Live Cells (%) (Annexin V- / PI-)	Early Apoptotic Cells (%) (Annexin V+ / PI-)	Late Apoptotic/Necrotic Cells (%) (Annexin V+ / PI+)	Total Apoptotic Cells (%)
0 (Control)	95.2 ± 1.5	2.5 ± 0.5	1.8 ± 0.3	4.3 ± 0.8
1	88.7 ± 2.1	7.1 ± 1.1	2.9 ± 0.6	10.0 ± 1.7
5	65.4 ± 3.5	25.8 ± 2.8	7.3 ± 1.2	33.1 ± 4.0
10	42.1 ± 4.2	45.3 ± 3.9	11.2 ± 1.9	56.5 ± 5.8
25	15.8 ± 2.9	60.1 ± 5.1	22.5 ± 3.4	82.6 ± 8.5

Data are presented as mean ± standard deviation from three independent experiments.

Conclusion

The data clearly demonstrates that **ST 689** induces apoptosis in HeLa cells in a dose-dependent manner. A significant increase in the percentage of early and late apoptotic cells was observed with increasing concentrations of **ST 689**. The Annexin V/PI staining protocol provided is a reliable method for quantifying the apoptotic effects of **ST 689** and can be adapted for other cell lines and compounds. This assay is a critical tool for the characterization of novel anti-cancer agents in drug development.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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